

Technical Guide: Health and Safety for Handling Lactose Octaacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B7796855

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety information for handling **lactose octaacetate**. The information is compiled from various safety data sheets and research articles to ensure a comprehensive understanding for laboratory and drug development professionals.

Chemical and Physical Properties

Lactose octaacetate is a derivative of lactose, appearing as a white to off-white crystalline solid. Its physical and chemical properties are summarized in the table below.

Property	Value	References
Chemical Formula	C ₂₈ H ₃₈ O ₁₉	
Molecular Weight	678.59 g/mol	
Appearance	White to off-white solid	
Melting Point	75-78 °C	
Solubility	Soluble in DCM, DMF, DMSO, EtOAc, MeOH	
Storage Temperature	2-8°C	

Hazard Identification and Toxicological Information

According to available safety data sheets, **lactose octaacetate** is not classified as a hazardous substance. However, its toxicological properties have not been fully investigated.

Acute Toxicity:

- No specific LD50 data for **lactose octaacetate** is readily available. For the related compound lactose, the oral LD50 in rats is reported to be >10 g/kg.

Cytotoxicity:

- Studies have shown that **lactose octaacetate** exhibits low cytotoxicity against Madin-Darby bovine kidney (MDBK), human epithelial type 2 (Hep-2), and Madin-Darby canine kidney (MDCK) cell lines[1][2].

Irritation:

- Skin Irritation: May cause slight irritation in highly sensitive individuals.
- Eye Irritation: May cause mechanical irritation.
- Inhalation: Inhalation of dust may irritate the throat.
- Ingestion: Ingestion of large quantities may cause abdominal irritation.

Experimental Protocols

Cytotoxicity Assays (MTT and LDH Assays)

The following is a generalized protocol for assessing the cytotoxicity of **lactose octaacetate** based on commonly used methods mentioned in the literature[3][4].

Objective: To determine the effect of **lactose octaacetate** on the viability and membrane integrity of cultured mammalian cells.

Methodologies:

- Cell Culture: MDBK, Hep-2, or MDCK cells are cultured in appropriate media and conditions.

- Treatment: Cells are seeded in multi-well plates and exposed to various concentrations of **lactose octaacetate** for a specified period (e.g., 24 hours).
- MTT Assay (Cell Viability):
 - After treatment, the medium is replaced with a fresh medium containing 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT).
 - Cells are incubated to allow for the conversion of MTT to formazan crystals by metabolically active cells.
 - The formazan crystals are dissolved in a solubilization solution (e.g., isopropanol).
 - The absorbance is measured at a specific wavelength to determine the relative cell viability compared to untreated controls.
- LDH Assay (Cell Membrane Integrity):
 - After treatment, the culture supernatant is collected.
 - The activity of lactate dehydrogenase (LDH) released from damaged cells into the supernatant is measured using a commercially available LDH cytotoxicity assay kit.
 - The absorbance is read at a specific wavelength to quantify the amount of LDH release, which is proportional to the level of cell membrane damage.

Skin Irritation Test (In Vitro - Reconstructed Human Epidermis Test - OECD 439)

The following is a generalized protocol for an in-vitro skin irritation test. Specific studies on **lactose octaacetate** are not available.

Objective: To assess the potential of **lactose octaacetate** to cause skin irritation.

Methodology:

- Test System: A reconstructed human epidermis model is used.

- Application: A precise amount of **lactose octaacetate** is applied topically to the surface of the skin tissue.
- Incubation: The treated tissue is incubated for a defined period.
- Viability Assessment: After incubation, the tissue viability is determined using the MTT assay. A reduction in tissue viability below a certain threshold indicates a potential for skin irritation[5][6].

Eye Irritation Test (In Vitro - Bovine Corneal Opacity and Permeability Test - OECD 437)

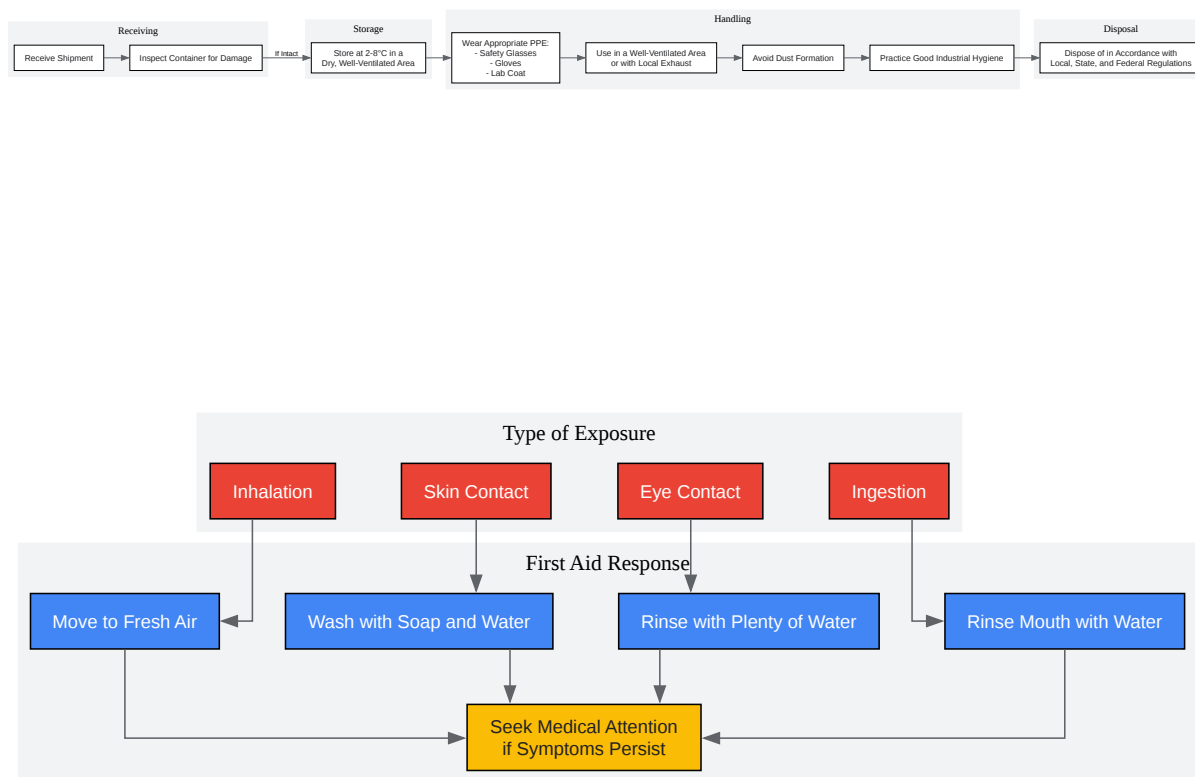
The following is a generalized protocol for an in-vitro eye irritation test. Specific studies on **lactose octaacetate** are not available.

Objective: To assess the potential of **lactose octaacetate** to cause serious eye damage.

Methodology:

- Test System: Freshly isolated bovine corneas are used.
- Application: **Lactose octaacetate** is applied to the epithelial surface of the cornea.
- Measurement of Opacity: The degree of corneal opacity is measured using an opacitometer.
- Measurement of Permeability: The permeability of the cornea is determined by measuring the passage of a fluorescent dye (e.g., sodium fluorescein) through the cornea.
- Classification: The substance is classified based on the in vitro irritancy score calculated from the opacity and permeability measurements[7][8].

Safe Handling and Storage



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- To cite this document: BenchChem. [Technical Guide: Health and Safety for Handling Lactose Octaacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7796855#health-and-safety-information-for-handling-lactose-octaacetate]

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